

Aminooxy-PEG1-amine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aminooxy-PEG1-amine*

Cat. No.: *B15340985*

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Technical Data Summary: Aminooxy-PEG1-amine

This document provides key technical specifications for **Aminooxy-PEG1-amine**, a bifunctional linker molecule commonly utilized in bioconjugation and drug delivery systems. The data presented is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Specifications

Aminooxy-PEG1-amine is a chemical reagent featuring an aminooxy group and a primary amine, separated by a single polyethylene glycol (PEG) unit. This structure allows for versatile conjugation strategies. The aminooxy moiety readily reacts with aldehydes and ketones to form stable oxime linkages, while the terminal amine group can be conjugated to molecules containing carboxylic acids or activated esters.

The following table summarizes the essential quantitative data for **Aminooxy-PEG1-amine** hydrochloride salt.

Parameter	Value	Reference
CAS Number	1510385-08-6	[1][2][3]
Molecular Weight	120.1 g/mol	[1][3]
Molecular Formula	C ₄ H ₁₂ N ₂ O ₂	[1][3]

Note: The data corresponds to the hydrochloride salt form of the compound.

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References

- 1. Aminooxy-PEG1-amine, 1510385-08-6 | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Aminooxy-PEG1-amine HCl salt-陕西新研博美生物科技有限公司 [xinyanbm.com]
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